

Ethoduomeen T/25: A Comprehensive Physicochemical Analysis for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on the Core Physicochemical Properties of **Ethoduomeen** T/25, a Tertiary Amine Ethoxylate, for Application in Scientific Research and Drug Development.

Ethoduomeen T/25, chemically identified as Tris(15-hydroxyethyl)-N-tallowalkyl-1,3-diaminopropane, is a non-ionic surfactant with a range of applications stemming from its emulsifying and dispersing properties. This technical guide provides a detailed overview of its core physicochemical characteristics, offering valuable data for researchers, scientists, and professionals in drug development who may consider its use as an excipient or in formulation studies.

Core Physicochemical Properties

The fundamental physicochemical properties of **Ethoduomeen** T/25 are summarized in the following tables for clear reference and comparison. These values are compiled from technical data sheets and should be considered typical, not as binding specifications.

General and Physical Properties



Property	Value	Temperature (°C)
Appearance	Liquid	25
Color	Amber	Ambient
Odor	Amine-like	Ambient
Density	1.03 g/cm ³ or 1030 kg/m ³	20
Specific Gravity	1.022	25
Specific Gravity	1.013	50
Boiling Point	> 300 °C (> 572 °F)	
Melting Point	-3 °C	_
Pour Point	-1 °C to 5 °C	_
Flash Point	≥100 °C to > 200 °C	_
Auto Ignition Temperature	> 150 °C (> 302 °F)	_
Vapor Pressure	≤ 0.1 mm Hg	20
Vapor Pressure	≤ 1 mm Hg	200

Performance and Specification Data



Property	Value	Method/Condition
рН	9-11	1% in water
Dynamic Viscosity	300-360 mPa⋅s	20 °C
Kinematic Viscosity	252.427 mm²/s	20 °C
Surface Tension	39 mN/m	0.1% solution, 25 °C, DIN 53914
HLB (Hydrophilic-Lipophilic Balance)	24.5	Davies Scale (0-40)
Equivalent Mass	485-515 g/eq	
Amine Number	109-115 mg KOH/g	_
Moisture	≤ 1 %	_
Primary + Secondary Amine	≤ 2 %	_
Cloud Point	82 °C	1% in 10% NaCl

Solubility Profile

The solubility of 5% **Ethoduomeen** T/25 at 20°C is as follows:

Solvent	Solubility
Water	Soluble
Ethanol	Soluble
2-propanol	Soluble
Propylene glycol	Soluble
Xylene	Soluble
Low aromatic solvent	Insoluble
White spirit	Insoluble



Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections outline the standard experimental protocols for determining key physicochemical properties of surfactants like **Ethoduomeen** T/25.

Surface Tension Determination (Du Noüy Ring Method - DIN 53914)

The surface tension of a 0.1% aqueous solution of **Ethoduomeen** T/25 is determined using the Du Noüy ring method, a common technique for measuring the interfacial tension of liquids.

Principle: This method measures the force required to detach a platinum-iridium ring from the surface of a liquid. This force is directly proportional to the surface tension of the liquid.

Apparatus:

- Tensiometer (e.g., Krüss K6)
- Platinum-iridium ring with a precisely known geometry
- · Sample vessel
- Temperature control unit

Procedure:

- A 0.1% solution of **Ethoduomeen** T/25 in deionized water is prepared.
- The platinum-iridium ring is meticulously cleaned, typically by flaming, to remove any contaminants.
- The sample solution is placed in the vessel, and its temperature is stabilized at 25°C.
- The ring is immersed in the solution.
- The tensiometer is used to slowly raise the ring towards the surface.



- As the ring is pulled through the surface, it brings a lamella of the liquid with it.
- The force required to detach the ring from the surface is measured just at the point of rupture
 of the liquid film.
- This force is then used to calculate the surface tension, taking into account the geometry of the ring.

Foam Height and Stability (Ross-Miles Method - ASTM D1173)

The foaming properties of **Ethoduomeen** T/25 are evaluated using the Ross-Miles method, which assesses both the initial foam height and its stability over time.[1]

Principle: A standardized volume of a surfactant solution is allowed to fall from a specified height onto a larger volume of the same solution in a cylindrical vessel, generating foam. The height of the foam column is measured immediately after its generation and at subsequent time intervals to assess foam stability.[1]

Apparatus:

- A water-jacketed glass tube (foam receiver) with specific dimensions.
- A pipette (foam generator) with a specified orifice size and delivery time.
- A constant temperature bath.

Procedure:

- A 0.05% solution of **Ethoduomeen** T/25 is prepared in deionized water.
- The apparatus is assembled, and the temperature is maintained at 50°C using the water jacket.
- A specific volume of the surfactant solution is placed in the foam receiver.
- A defined volume of the same solution is drawn into the pipette.

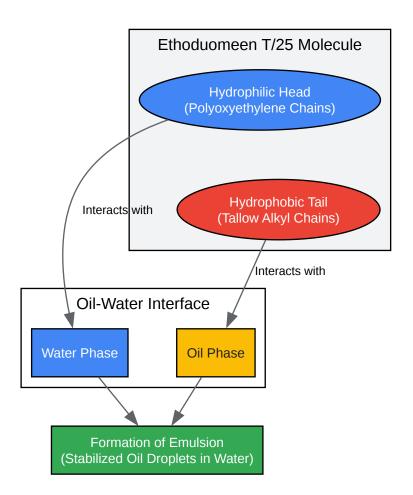


- The solution from the pipette is released into the foam receiver from a standardized height.
- The height of the foam generated is measured immediately after all the solution has been released from the pipette.
- The foam height is then measured again after a 5-minute interval to determine foam stability.

Visualizations: Logical Relationships and Experimental Workflows

To further elucidate the functional and experimental aspects of **Ethoduomeen** T/25, the following diagrams are provided.

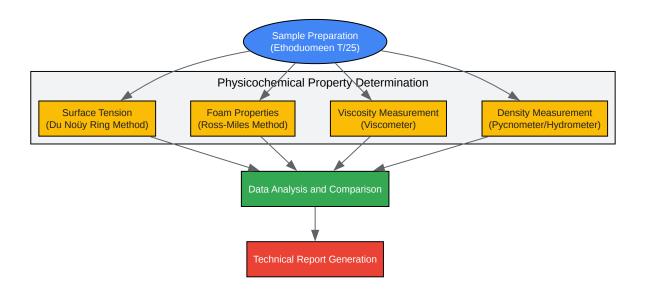
Ethoduomeen T/25 (Surfactant)



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Caption: Surfactant Mechanism of Ethoduomeen T/25 at an Oil-Water Interface.



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Caption: Experimental Workflow for Physicochemical Characterization of **Ethoduomeen** T/25.

Concluding Remarks for the Scientific Audience

Ethoduomeen T/25 presents a profile of a potent non-ionic surfactant with high water solubility and a high HLB value, indicating its suitability for creating oil-in-water emulsions. Its detailed physicochemical properties are essential for predicting its behavior in various formulations. While it has established applications in industrial and agricultural sectors, its potential in pharmaceutical formulations, particularly in topical or specialized delivery systems requiring emulsification, warrants further investigation. Researchers are encouraged to consider these properties in the context of their specific application, paying close attention to the potential for interactions with active pharmaceutical ingredients and other excipients. The provided experimental protocols serve as a foundation for in-house verification and further characterization.



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References

- 1. Ross-Miles method | KRÜSS Scientific [kruss-scientific.com]
- To cite this document: BenchChem. [Ethoduomeen T/25: A Comprehensive Physicochemical Analysis for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14640829#physicochemical-properties-of-ethoduomeen-t-25]

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